

Essential Guide to the Proper Disposal of 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

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Compound of Interest

Compound Name: 5-(2-Bromoethyl)-2,3-dihydrobenzofuran

Cat. No.: B022562

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For laboratory professionals engaged in research and development, the safe handling and disposal of chemical reagents are paramount. This guide provides detailed, procedural instructions for the proper disposal of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** (CAS No. 127264-14-6), a halogenated organic compound. Adherence to these protocols is critical for ensuring personnel safety and regulatory compliance.

Immediate Safety and Handling Precautions

5-(2-Bromoethyl)-2,3-dihydrobenzofuran is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[1]. Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times. All handling of this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Quantitative Data for Disposal and Safety

The following table summarizes key data pertinent to the safe handling and disposal of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran**.

Parameter	Value/Instruction	Source
GHS Hazard Statements	H315, H319, H335	[1]
GHS Precautionary Statement (Disposal)	P501	[1]
Waste Classification	Halogenated Organic Waste	[2]
Incompatible Waste Streams	Non-halogenated organic solvents, acids, bases, oxidizing agents, reducing agents, heavy metals	[2][3][4]
Recommended Waste Container	Chemically compatible, sealed container (e.g., polyethylene carboy) with a screw cap.	[3]
Maximum Satellite Accumulation Time	Consult institutional guidelines (typically 6-12 months for partially filled containers).	[1]

Step-by-Step Disposal Protocol

The primary method for the disposal of halogenated organic compounds like **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** is through controlled incineration by a licensed hazardous waste disposal facility[2]. Direct disposal into sanitary sewer systems is strictly prohibited[5].

1. Waste Segregation:

- Designate a specific waste container for "Halogenated Organic Waste." [2][6]
- Crucially, do not mix **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** waste with non-halogenated organic solvents, aqueous waste, or other incompatible chemical waste streams [2][3].

2. Container Selection and Labeling:

- Use a clean, dry, and chemically compatible container with a secure, tight-fitting lid.

- Clearly label the container with the words "Hazardous Waste" and the full chemical name: "**5-(2-Bromoethyl)-2,3-dihydrobenzofuran**."[\[3\]](#)
- If other halogenated solvents are added to the same container, list all constituents and their approximate percentages on the label[\[4\]](#).

3. Waste Accumulation and Storage:

- Collect all materials contaminated with **5-(2-Bromoethyl)-2,3-dihydrobenzofuran**, including residual amounts of the solid, contaminated consumables (e.g., pipette tips, weighing paper), and solutions, in the designated halogenated waste container.
- Keep the waste container sealed at all times, except when adding waste[\[6\]](#).
- Store the container in a designated satellite accumulation area within the laboratory, ensuring it is in a well-ventilated location and has secondary containment to prevent spills.

4. Arranging for Disposal:

- Once the container is full or reaches the institutional time limit for storage, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal[\[5\]](#).
- Follow all institutional procedures for waste manifest documentation and scheduling.

5. Decontamination of Empty Containers:

- Empty containers that previously held **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** must be decontaminated before being disposed of as non-hazardous waste.
- Triple Rinse Procedure:
 - Rinse the container three times with a suitable solvent (e.g., acetone or methanol) that can dissolve the compound.
 - Collect the rinsate (the solvent used for rinsing) and add it to the designated "Halogenated Organic Waste" container[\[5\]](#)[\[7\]](#).

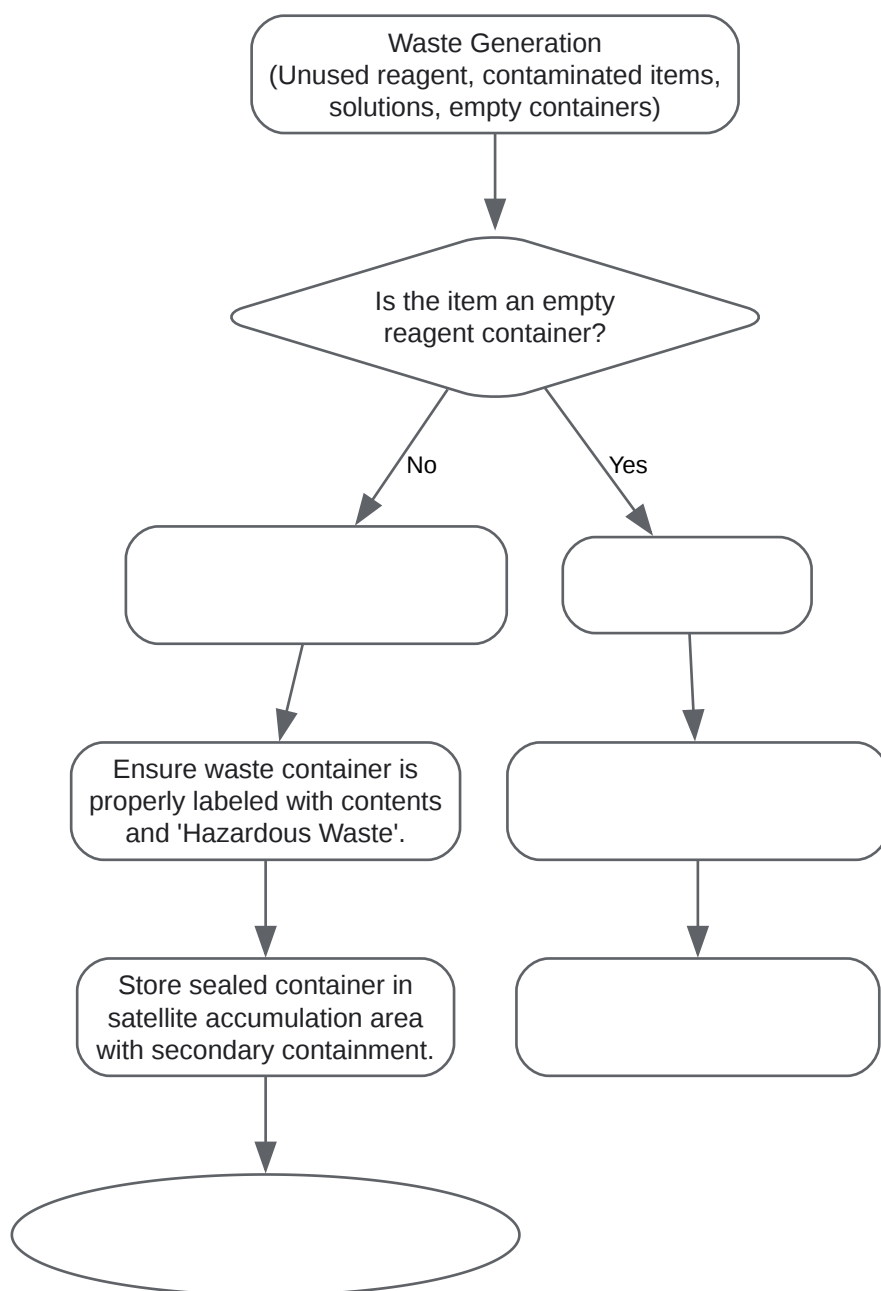
- Once decontaminated, deface the original label on the container and dispose of it according to your institution's guidelines for non-hazardous laboratory glassware or plasticware[5].

6. Spill Management:

- In the event of a small spill, ensure the area is well-ventilated and wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite or sand).
- Collect the contaminated absorbent material into a sealed container, label it as "Hazardous Waste" with the chemical name, and dispose of it along with other halogenated waste[3][8].
- For large spills, evacuate the area and contact your institution's emergency response team immediately[8].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **5-(2-Bromoethyl)-2,3-dihydrobenzofuran** and associated waste in a laboratory setting.



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Caption: Disposal workflow for **5-(2-Bromoethyl)-2,3-dihydrobenzofuran**.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of 5-(2-Bromoethyl)-2,3-dihydrobenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022562#5-2-bromoethyl-2-3-dihydrobenzofuran-proper-disposal-procedures]

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